

Application Notes and Protocols for the Analytical Standards of Nicotinic Acid Mononucleotide

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Compound of Interest

Compound Name: *nicotinic acid mononucleotide*

Cat. No.: *B8107641*

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Introduction

Nicotinic acid mononucleotide (NAMN) is a key intermediate in the Preiss-Handler pathway, one of the major biosynthetic routes for nicotinamide adenine dinucleotide (NAD⁺). As NAD⁺ plays a critical role in cellular metabolism and signaling, the accurate quantification of its precursors, such as NAMN, is of significant interest in various fields of research, including aging, metabolic diseases, and drug development. These application notes provide detailed methodologies for the analysis of NAMN, focusing on analytical standards, quantitative techniques, and sample preparation.

Analytical Standards

The use of well-characterized analytical standards is fundamental for the accurate quantification of NAMN. High-purity NAMN standards are commercially available from various suppliers.

Table 1: Specifications of a Commercial **Nicotinic Acid Mononucleotide** Analytical Standard

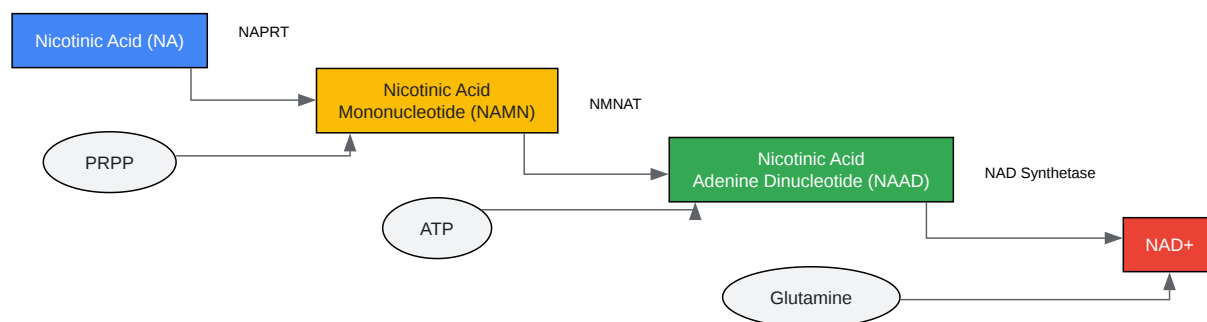
| Parameter | Specification |
|---------------------|---|
| CAS Number | 321-02-8 |
| Molecular Formula | C ₁₁ H ₁₄ NNaO ₉ P |
| Molecular Weight | 358.19 g/mol |
| Purity (HPLC) | ≥98.0% |
| Form | Powder |
| Color | White |
| Storage Temperature | -20°C |

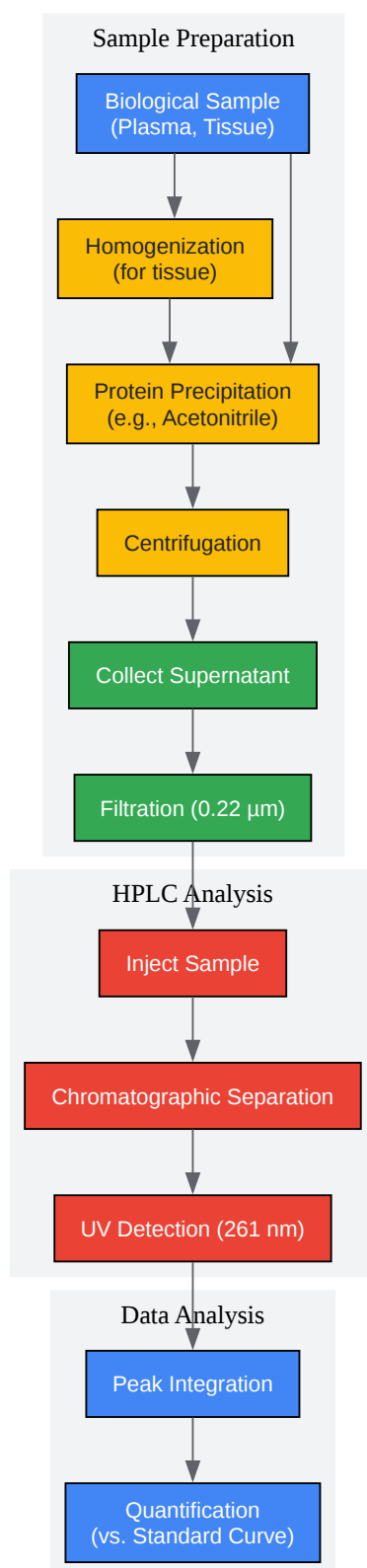
Stability of Analytical Standards:

While specific long-term stability studies on NAMN are not extensively published, data from related compounds such as nicotinamide mononucleotide (NMN) suggest that NAMN is relatively stable when stored under appropriate conditions. NMN has been shown to be more stable in low-temperature, neutral, or weakly acidic/alkaline environments[1]. Strong acids or bases and high temperatures can accelerate its degradation[1]. It is recommended to store NAMN analytical standards in a desiccated environment at -20°C to minimize degradation. Stock solutions should be prepared fresh and stored at 2-8°C for short-term use. For long-term storage of solutions, freezing at -20°C or -80°C is advisable.

Signaling Pathway: The Preiss-Handler Pathway

NAMN is a central molecule in the Preiss-Handler pathway, which salvages nicotinic acid (NA) to synthesize NAD⁺. Understanding this pathway is crucial for interpreting analytical results and for designing experiments.





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References

- 1. [Degradation kinetics of β -nicotinamide mononucleotide based on reliable HPLC quantitative method] - PubMed [pubmed.ncbi.nlm.nih.gov]
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